

EC1167 Hydrochloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: EC1167 hydrochloride

Cat. No.: B12413680

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal Material Safety Data Sheet (MSDS). **EC1167 hydrochloride** is a specialized chemical for research and development; a comprehensive, officially sanctioned MSDS is not publicly available. The safety and handling guidelines provided herein are compiled from publicly accessible data on similar chemical compounds, including linkers for antibody-drug conjugates (ADCs) and hydrochloride salts of complex organic molecules. All laboratory work should be conducted by trained personnel in a controlled environment, adhering to all institutional and governmental safety regulations.

Introduction

EC1167 hydrochloride is a critical component in the synthesis of EC1169, a potent, small-molecule drug conjugate (SMDC) targeting Prostate-Specific Membrane Antigen (PSMA).[1] EC1169 is under investigation for the treatment of recurrent, metastatic, castration-resistant prostate cancer (mCRPC). In the architecture of EC1169, **EC1167 hydrochloride** functions as a cleavable linker, covalently connecting the PSMA-targeting ligand to the cytotoxic payload, a tubulysin B analog.[1] The linker is designed to be stable in systemic circulation and to release the cytotoxic agent upon internalization into PSMA-expressing cancer cells.[1] This targeted delivery mechanism aims to enhance the therapeutic index of the cytotoxic agent, maximizing its efficacy against cancer cells while minimizing systemic toxicity.

This guide provides a comprehensive overview of the available information on **EC1167 hydrochloride**, with a strong emphasis on safety and handling protocols for laboratory personnel.

Physicochemical Properties

Specific quantitative physicochemical data for **EC1167 hydrochloride** is not widely published. The following table summarizes its known qualitative properties and its role as a chemical intermediate.

Property	Data
Chemical Name	EC1167 hydrochloride
Function	Cleavable linker for the synthesis of the PSMA-targeting drug conjugate, EC1169. [1]
Appearance	Not specified in available literature; likely a solid.
Solubility	Not specified; hydrochloride salts of organic compounds often exhibit aqueous solubility.
Purity	Commercially available with purities reported, for example, as 98.04%.
Storage Conditions	Recommended storage at -20°C for short-term and -80°C for long-term, protected from light and moisture.

Safety and Handling Guidelines

Given that EC1167 is a component of a highly potent cytotoxic conjugate, it should be handled with extreme caution. The following guidelines are based on best practices for handling ADCs, their linkers, and cytotoxic compounds.

Personal Protective Equipment (PPE)

- **Gloves:** Double gloving with nitrile gloves is recommended. Change gloves frequently and immediately if contaminated.

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times.
- **Lab Coat:** A dedicated, disposable lab coat or a lab coat with closed cuffs is essential.
- **Respiratory Protection:** When handling the powdered form or creating aerosols, a properly fitted respirator (e.g., N95 or higher) or use of a chemical fume hood is necessary.

Engineering Controls

- All handling of **EC1167 hydrochloride**, especially weighing and reconstitution, should be performed in a certified chemical fume hood or a glove box to minimize inhalation exposure.
- Use of a ventilated balance enclosure is recommended for weighing the powdered compound.

Spill and Disposal Procedures

- **Spills:** In case of a spill, decontaminate the area with an appropriate solution (e.g., a solution of sodium hypochlorite followed by a neutralizing agent and then water). Absorb the spill with inert material and place it in a sealed container for hazardous waste disposal.
- **Disposal:** All waste materials, including contaminated PPE, vials, and solutions, should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

First Aid Measures

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

A detailed, step-by-step synthesis protocol for **EC1167 hydrochloride** is not publicly available. However, the synthesis of cleavable linkers for ADCs generally follows a multi-step organic synthesis pathway. A representative, generalized protocol is described below.

Note: This is a generalized procedure and should be adapted based on the specific chemical structure of EC1167 and laboratory capabilities.

Objective: To synthesize a cleavable linker with reactive functionalities for conjugation to a targeting moiety and a cytotoxic payload.

Materials:

- Starting materials with appropriate protecting groups.
- Coupling reagents (e.g., HATU, HOBt).
- Bases (e.g., DIPEA, triethylamine).
- Solvents (e.g., DMF, DCM, acetonitrile).
- Purification materials (e.g., silica gel for chromatography, HPLC columns).

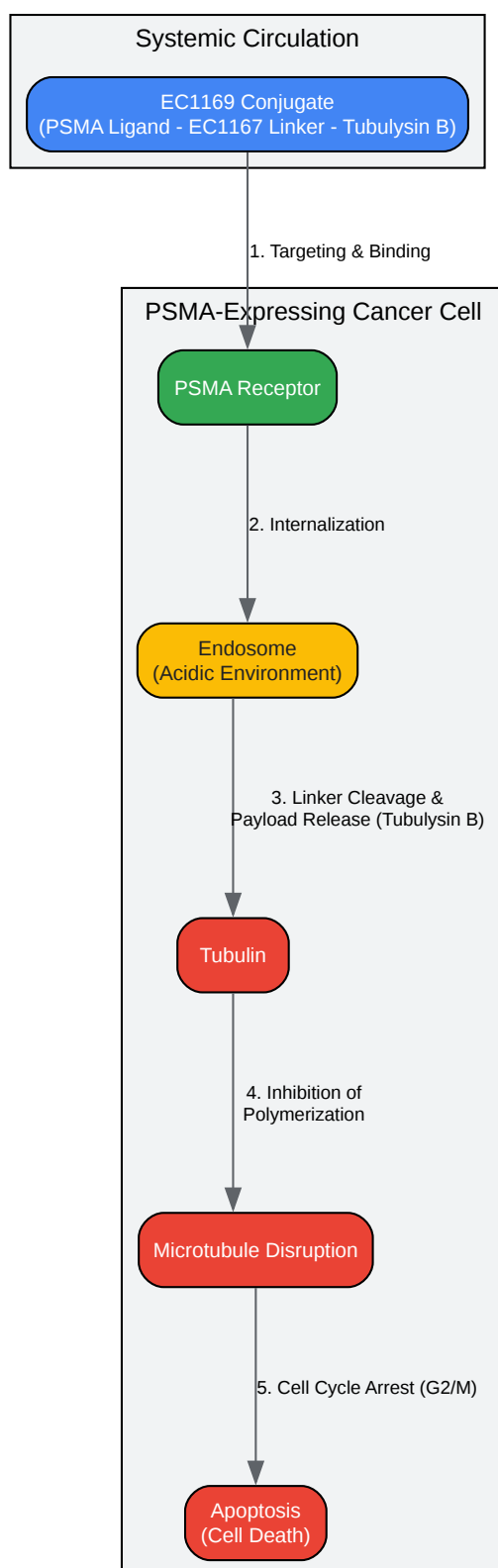
General Procedure:

- **Backbone Synthesis:** The core structure of the linker is assembled through a series of coupling reactions. This may involve amide bond formation, ether synthesis, or other standard organic transformations.
- **Introduction of Cleavable Moiety:** A specific chemical group that is susceptible to cleavage under physiological conditions (e.g., a dipeptide sequence for enzymatic cleavage, a hydrazone for pH-sensitive cleavage) is incorporated into the linker backbone.^{[2][3]}
- **Functionalization:** Reactive handles are introduced at the termini of the linker. These may include an N-hydroxysuccinimide (NHS) ester for reaction with amines on a targeting ligand and a maleimide or a thiol for conjugation to the payload.

- **Deprotection and Purification:** Protecting groups are removed from the reactive functionalities, and the final linker is purified to a high degree using techniques such as flash chromatography and/or preparative HPLC.
- **Salt Formation:** The purified linker is treated with hydrochloric acid to form the hydrochloride salt, which can improve stability and handling properties.
- **Characterization:** The final product is characterized by analytical techniques such as NMR, mass spectrometry, and HPLC to confirm its identity and purity.

Signaling Pathways and Experimental Workflows

EC1167 hydrochloride itself is not known to be biologically active. Its function is to be a component of the EC1169 conjugate. The following diagram illustrates the mechanism of action of EC1169, highlighting the role of the EC1167 linker.



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Caption: Mechanism of action of the EC1169 conjugate, where EC1167 acts as the cleavable linker.

Conclusion

EC1167 hydrochloride is a key research chemical in the development of targeted cancer therapies. While specific safety and handling data are limited, its role as a linker for a potent cytotoxic agent necessitates stringent safety precautions. Researchers and drug development professionals must handle this compound with the utmost care, utilizing appropriate personal protective equipment and engineering controls. Further research and publication of its detailed properties will be beneficial for the scientific community.

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